

Technical Comparison Guide: Mass Spectrometry Fragmentation of 5-Methylquinazoline

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Compound of Interest

Compound Name: 5-Methylquinazoline

CAS No.: 7556-89-0

Cat. No.: B11922272

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Executive Summary

In the development of quinazoline-based kinase inhibitors (e.g., EGFR inhibitors), the precise identification of regioisomers is critical for intellectual property and structure-activity relationship (SAR) studies. **5-Methylquinazoline** presents a unique analytical challenge due to its structural similarity to the more common 4-methyl and 2-methyl isomers.

This guide provides an in-depth analysis of the mass spectrometry (MS) fragmentation behaviors of **5-methylquinazoline**. Unlike standard spectral libraries that list peaks without context, this document details the mechanistic causality behind the fragmentation, specifically focusing on the "peri-effect"—an interaction between the C5-methyl group and the N1-nitrogen that serves as a diagnostic fingerprint.

Experimental Methodology

To ensure reproducibility and valid comparative data, the following standardized protocols for Electron Ionization (EI) and Electrospray Ionization (ESI) are recommended.

Standardized EI-MS Protocol (Structural Elucidation)

- Inlet System: Gas Chromatography (GC) via capillary column (e.g., DB-5MS).
- Ionization Energy: 70 eV (Standard).
- Source Temperature: 230°C.
- Scan Range: m/z 40–200.
- Rationale: 70 eV provides reproducible fragmentation patterns suitable for library matching and mechanistic study.

ESI-MS/MS Protocol (High Sensitivity/Differentiation)

- Ionization Mode: Positive Ion (+ESI).
- Spray Voltage: 3.5 kV.
- Collision Gas: Nitrogen or Argon.
- Collision Energy (CE): Stepped energy (10, 20, 40 eV) to capture the full dissociation profile.
- Rationale: ESI generates the protonated molecule

, essential for distinguishing isomers based on the energy required to induce fragmentation (survival yield).

Fragmentation Mechanism Analysis

The fragmentation of **5-methylquinazoline** is governed by two competing pathways: the intrinsic stability of the quinazoline core and the proximity of the 5-methyl group to the N1 nitrogen.

Primary Pathway: The Quinazoline Signature (Loss of HCN)

The defining characteristic of quinazoline mass spectra is the sequential loss of hydrogen cyanide (HCN).

- Step 1: The molecular ion (m/z 144) loses a molecule of HCN (27 Da) to form the radical cation at m/z 117.
- Step 2: A second loss of HCN occurs, yielding the benzyne-like cation at m/z 90.

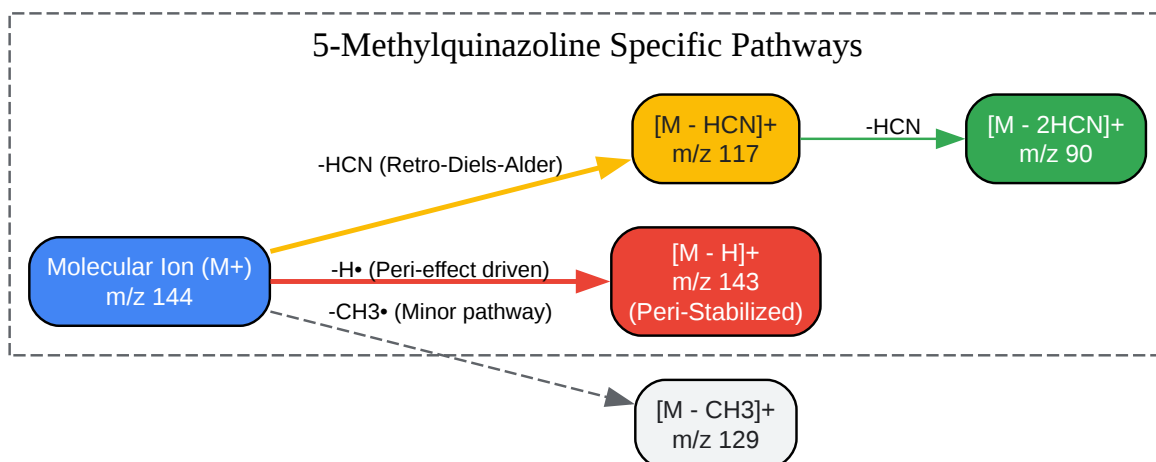
Secondary Pathway: The Peri-Effect (Isomer Specific)

The 5-methyl isomer exhibits a distinct behavior due to the peri-interaction. The C5-methyl group is spatially proximate to the N1 atom.

- Mechanism: This proximity facilitates a hydrogen transfer from the methyl group to the nitrogen, often followed by ring expansion or specific elimination of m/z 143) to form a resonance-stabilized cation (m/z 143).
- Contrast: Isomers lacking this peri-interaction (e.g., 6-methyl or 7-methyl) show a lower abundance of the m/z 143 ion relative to the molecular ion.

Visualization of Fragmentation Pathways

The following diagram illustrates the competing pathways and the specific stabilization mechanisms.



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Figure 1: Mechanistic fragmentation pathways of **5-methylquinazoline**. The red path highlights the peri-effect driven hydrogen loss.

Comparative Performance Guide

Differentiation of **5-methylquinazoline** from its isomers (4-methyl and 2-methyl) requires careful analysis of relative ion abundances.

Diagnostic Peak Comparison Table

Feature	5-Methylquinazoline	4-Methylquinazoline	2-Methylquinazoline
Base Peak ()	144 ()	144 ()	144 ()
(143)	High Intensity (>60%)	Moderate Intensity	Low Intensity
(117)	Strong	Very Strong	Strong
(129)	Weak	Moderate	Weak
Mechanistic Driver	Peri-effect (C5-Me N1)	Proximity to C4 cleavage	Stable pyrimidine ring

Analysis of Isomer Differences

- Vs. 4-Methylquinazoline: The 4-methyl isomer typically shows a more facile loss of the methyl group or ring opening due to the lability of the C4 position. In contrast, **5-methylquinazoline** preserves the methyl group more often but loses a hydrogen atom to form a stable fused cation.
- Vs. 2-Methylquinazoline: The 2-methyl position is electronically stable between the two nitrogens. Fragmentation requires higher energy, and the peak is significantly less intense than in the 5-methyl isomer.

Ion Mobility Spectrometry (IMS)

For cases where isobaric interference prevents MS-only resolution, Ion Mobility Spectrometry is the gold standard.

- Drift Time: **5-methylquinazoline** generally exhibits a distinct drift time (collisional cross-section) compared to the 4-methyl isomer due to the steric bulk of the methyl group interacting with the peri-hydrogen at C8, creating a slightly non-planar or "thicker" molecular profile.

References

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Sources

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